

Technical Support Center: Synthesis of N-[4-(4-aminophenoxy)phenyl]acetamide

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Compound of Interest

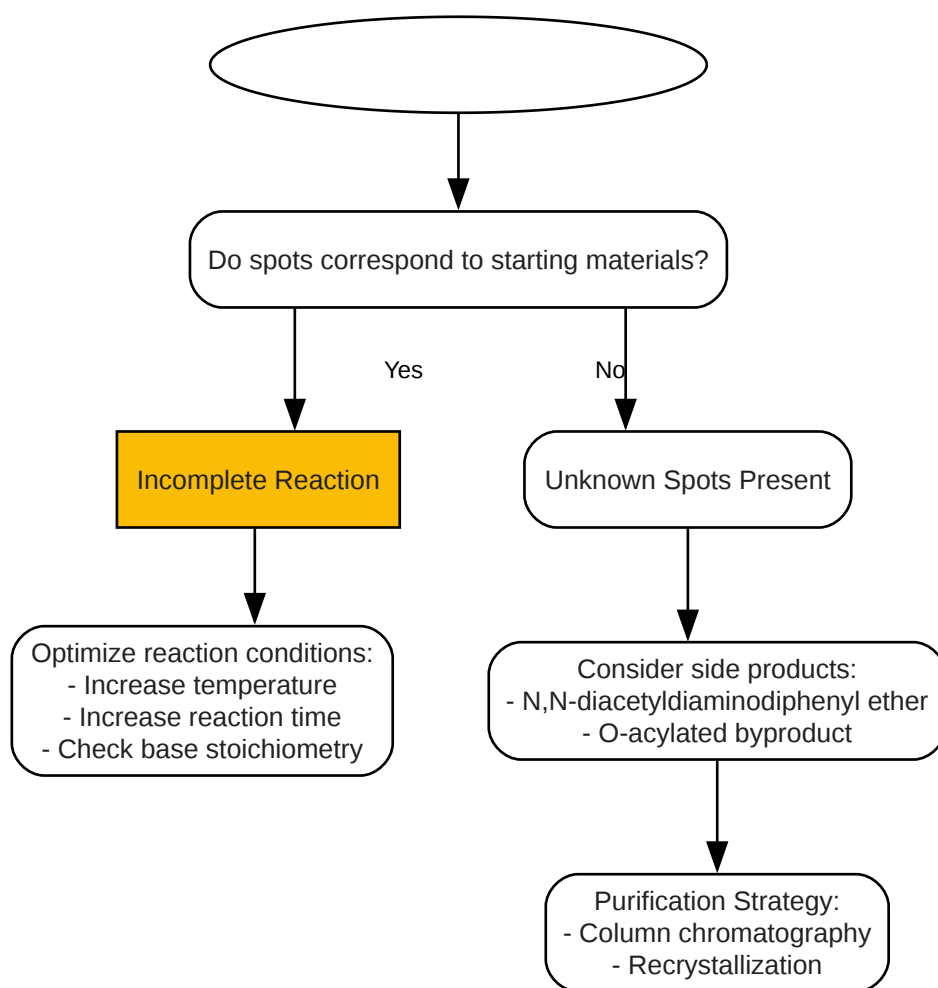
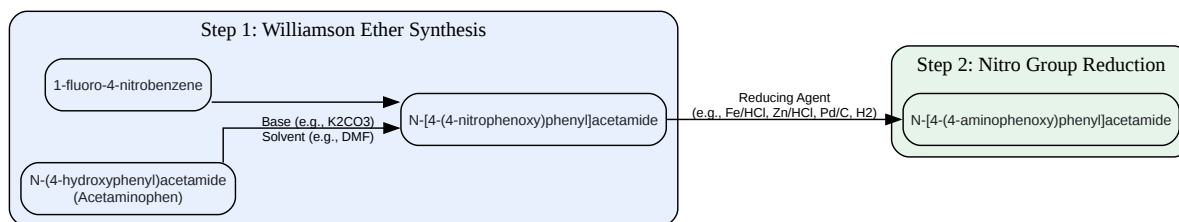
Compound Name:	N-[4-(4-aminophenoxy)phenyl]acetamide
CAS No.:	2687-41-4
Cat. No.:	B1265528

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Welcome to the technical support center for the synthesis of **N-[4-(4-aminophenoxy)phenyl]acetamide**. This guide is designed for researchers, scientists, and drug development professionals to troubleshoot common side reactions and purification challenges encountered during this multi-step synthesis. Our approach is rooted in mechanistic understanding and field-proven experience to ensure the integrity and success of your experiments.

I. Overview of the Synthetic Pathway

The synthesis of **N-[4-(4-aminophenoxy)phenyl]acetamide** is typically a two-step process. The first step involves a Williamson ether synthesis to form the diaryl ether linkage, followed by the reduction of a nitro group to the desired amine.



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